

# Dioctyl Adipate: A Technical Guide to its Environmental Fate and Biodegradability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dioctyl Adipate

Cat. No.: B1670693

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## Introduction

**Dioctyl adipate** (DOA), a common plasticizer, is utilized in a wide array of applications, from flexible PVC products to cosmetics and food packaging materials. Its widespread use necessitates a thorough understanding of its behavior and persistence in the environment. This technical guide provides an in-depth analysis of the environmental fate and biodegradability of **dioctyl adipate**, consolidating available data on its degradation pathways, and outlining the experimental methodologies used for its assessment.

## Physicochemical Properties and Environmental Distribution

**Dioctyl adipate** is a colorless, oily liquid with low water solubility and a tendency to partition to organic matter in soil and sediment. Its environmental distribution is governed by its physicochemical properties, which are summarized in the table below.

Property	Value	Reference
Molecular Formula	C22H42O4	
Molecular Weight	370.57 g/mol	
Water Solubility	0.78 mg/L at 22 °C	
Vapor Pressure	8.5 x 10 <sup>-7</sup> mmHg at 20 °C	
Log Kow (Octanol-Water Partition Coefficient)	8.94	
Bioconcentration Factor (BCF)	27	

The low bioconcentration factor suggests that **dioctyl adipate** has a low potential for bioaccumulation in aquatic organisms.

## Abiotic Degradation

**Dioctyl adipate** is subject to degradation in the environment through several abiotic processes, including hydrolysis, photolysis, and atmospheric oxidation.

### Hydrolysis

DOA can undergo hydrolysis, breaking down into adipic acid and 1-octanol. The rate of this reaction is pH-dependent.

pH	Half-life	Reference
7	5 years (estimated)	
8	170 days (estimated)	

A sterile aqueous solution of **dioctyl adipate**, buffered at various pH values (typically 4, 7, and 9), is incubated in the dark at a constant temperature. Aliquots are periodically taken and analyzed for the concentration of **dioctyl adipate** to determine the rate of hydrolysis.

### Photolysis

Direct photolysis of **dioctyl adipate** in the atmosphere is considered a potential degradation pathway as it contains functional groups that can absorb light at wavelengths greater than 290 nm. However, specific data on its quantum yield and photolysis rate in water are not readily available.

## Atmospheric Oxidation

In the atmosphere, **dioctyl adipate** is expected to exist in both vapor and particulate phases. The vapor phase is susceptible to degradation by photochemically produced hydroxyl (OH) radicals.

Parameter	Value	Reference
Half-life for reaction with OH radicals	0.67 days (estimated)	

The rate constant for the reaction of **dioctyl adipate** with OH radicals can be determined in a smog chamber. The decay of **dioctyl adipate** is monitored in the presence of a known concentration of OH radicals and a reference compound with a known reaction rate constant.

## Biodegradation

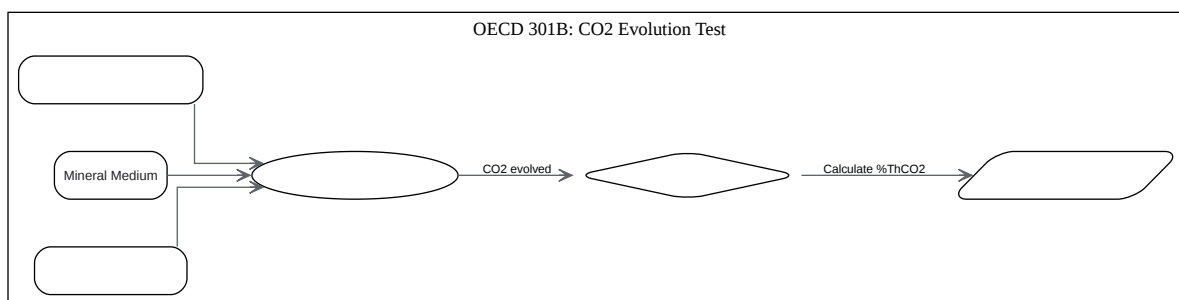
Biodegradation is a major pathway for the removal of **dioctyl adipate** from the environment. It is known to be biodegradable in aquatic and soil environments.

## Aquatic Biodegradability

Studies have shown that **dioctyl adipate** is readily biodegradable in aquatic environments, such as in river water and activated sludge. While specific percentage degradation values from standardized tests like OECD 301 are not consistently reported in the literature, the general consensus is that it undergoes rapid and extensive biodegradation.

The ready biodegradability of **dioctyl adipate** can be assessed using several methods outlined in OECD Guideline 301, such as the CO<sub>2</sub> Evolution Test (OECD 301B). In this test, a solution of **dioctyl adipate** in a mineral medium is inoculated with microorganisms from a source like activated sludge and incubated for 28 days. The amount of CO<sub>2</sub> produced is measured and expressed as a percentage of the theoretical maximum. A substance is considered readily

biodegradable if it reaches a pass level of >60% ThCO<sub>2</sub> within a 10-day window during the 28-day period.



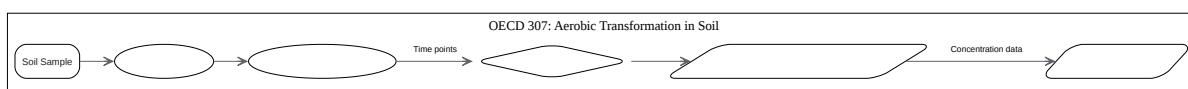
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### OECD 301B Experimental Workflow

## Soil Biodegradability

**Diocetyl adipate** is also known to biodegrade in soil environments. The rate of degradation can be influenced by factors such as soil type, temperature, and microbial population.

To determine the rate of biodegradation in soil, a sample of soil is treated with **diocetyl adipate** and incubated under controlled aerobic conditions. At various time points, soil samples are extracted and analyzed for the concentration of the parent compound and its transformation products. This allows for the calculation of a degradation half-life (DT<sub>50</sub>).

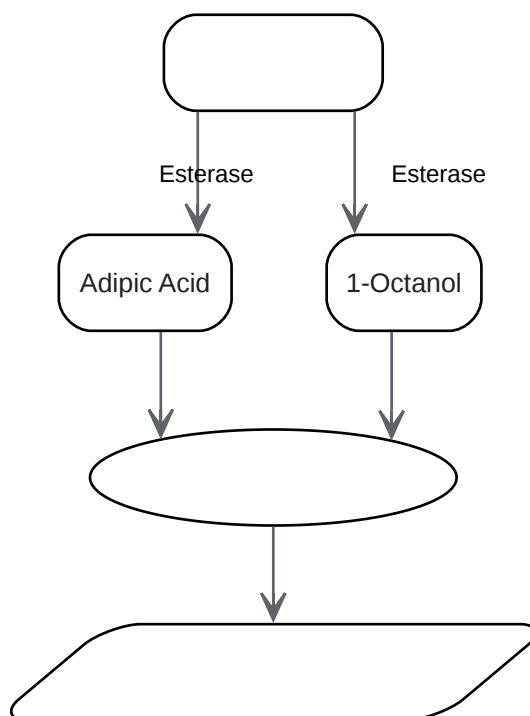


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## OECD 307 Experimental Workflow

## Biodegradation Pathway

The biodegradation of **dioctyl adipate** is initiated by the enzymatic hydrolysis of the ester bonds, leading to the formation of adipic acid and 1-octanol. These intermediate metabolites are then further degraded by microorganisms.

[Click to download full resolution via product page](#)Proposed Biodegradation Pathway of **Dioctyl Adipate**

## Conclusion

The available evidence indicates that **dioctyl adipate** is not expected to persist in the environment. Its low potential for bioaccumulation and susceptibility to both abiotic and biotic degradation processes suggest a limited environmental risk. Biodegradation, particularly in aquatic and soil systems, appears to be the primary mechanism for its removal from the environment. Further studies providing specific degradation rates under various environmental

conditions following standardized protocols would be beneficial for refining environmental risk assessments.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)